

Biotin-PEG3-SH: A Versatile Tool for Advancing Biotechnology

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Compound of Interest

Compound Name: Biotin-PEG3-SH

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Biotin-PEG3-SH is a heterobifunctional crosslinker that has emerged as a pivotal tool in biotechnology, offering a versatile solution for the precise modification and targeting of biomolecules. This guide provides a comprehensive overview of its core applications, supported by technical data and experimental insights. At its core, **Biotin-PEG3-SH** comprises three key components: a biotin moiety for high-affinity binding to avidin and streptavidin, a hydrophilic polyethylene glycol (PEG) spacer, and a reactive thiol (-SH) group for covalent conjugation. This unique combination of features enables its use in a wide array of sophisticated biotechnological applications, from targeted drug delivery to sensitive diagnostic assays.

The biotin group provides an exceptionally strong and specific non-covalent interaction with avidin and streptavidin, forming the basis for numerous detection and purification systems.^[1] The PEG spacer, a flexible chain of three ethylene glycol units, confers several advantageous properties. It enhances the water solubility of the molecule and any biomolecule it is conjugated to, which can prevent aggregation of labeled proteins.^{[2][3]} Furthermore, the PEG linker acts as a spacer arm that minimizes steric hindrance, allowing the biotin moiety to efficiently bind to avidin or streptavidin.^{[1][4]} The terminal sulfhydryl (thiol) group provides a reactive handle for covalent attachment to various molecules. This thiol group can readily react with maleimides, haloacetyl groups, or pyridyl disulfides to form stable thioether bonds.

Core Applications in Biotechnology

The unique structural features of **Biotin-PEG3-SH** underpin its utility in a multitude of biotechnological applications. These applications leverage the specific functionalities of its constituent parts to achieve targeted labeling, delivery, and detection.

Bioconjugation and Protein Labeling

Biotin-PEG3-SH is extensively used for the biotinylation of proteins, antibodies, and peptides. The thiol group allows for site-specific conjugation to cysteine residues on a protein or to other thiol-containing molecules. This is particularly advantageous as it allows for a more controlled and uniform labeling compared to reagents that target more abundant functional groups like primary amines. The resulting biotinylated proteins can then be used in a variety of downstream applications, including immunoassays, affinity chromatography, and cellular imaging. The PEG spacer in these conjugates helps to maintain the biological activity of the labeled protein by reducing aggregation and potential immunogenic effects.

Targeted Drug Delivery

The principle of biotin-receptor-mediated targeting is a promising strategy in drug delivery, particularly for cancer therapy. Many cancer cells overexpress biotin receptors on their surface. By conjugating a therapeutic agent to **Biotin-PEG3-SH**, the resulting complex can be selectively delivered to these cancer cells, thereby increasing the therapeutic efficacy and reducing off-target side effects. The PEG component in this system further enhances the pharmacokinetic properties of the drug conjugate by increasing its circulation time and stability in vivo.

Immunoassays and Diagnostics

The high affinity of the biotin-streptavidin interaction is a cornerstone of many sensitive immunoassays, such as enzyme-linked immunosorbent assays (ELISAs). **Biotin-PEG3-SH** can be used to label antibodies or antigens, which can then be captured on a streptavidin-coated surface. The PEG spacer enhances the accessibility of the biotin group for binding to streptavidin, leading to improved assay sensitivity. This approach is also utilized in the development of diagnostic biosensors, where the specific capture of biotinylated targets on a sensor surface can be translated into a detectable signal.

Biosensor Development

Biotin-PEG3-SH plays a crucial role in the functionalization of biosensor surfaces. The thiol group can be used to immobilize the molecule onto gold surfaces, a common material used in various biosensing platforms like surface plasmon resonance (SPR) and graphene field-effect transistors (GFETs). Once immobilized, the biotin moiety can be used to capture streptavidin, which then serves as a versatile scaffold for the attachment of biotinylated recognition elements such as antibodies or nucleic acid probes. This strategy allows for the development of highly sensitive and specific biosensors for the detection of a wide range of analytes.

PROTAC Technology

A more recent and advanced application of **Biotin-PEG3-SH** is in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein. **Biotin-PEG3-SH** can be used as a linker in the synthesis of PROTACs, connecting the target-binding ligand to the E3 ligase-binding ligand.

Quantitative Data Summary

The following table summarizes key chemical and physical properties of **Biotin-PEG3-SH** and related compounds, providing a basis for experimental design and application.

| Property | Value | Source |
|-----------------------|--------------|--------|
| Biotin-PEG3-SH | | |
| Molecular Weight | 435.6 g/mol | |
| Chemical Formula | C18H33N3O5S2 | |
| Biotin-PEG3-amine | | |
| Molecular Weight | 418.55 g/mol | |
| Chemical Formula | C18H34N4O5S | |
| Purity | ≥95% | |
| CAS Number | 359860-27-8 | |
| Biotin-PEG3-NHS ester | | |
| Molecular Weight | 544.62 g/mol | |
| Chemical Formula | C23H36N4O9S | |
| CAS Number | 1253286-56-4 | |
| Biotin-PEG3-maleimide | | |
| Molecular Weight | 569.67 g/mol | |
| Chemical Formula | C25H39N5O8S | |
| Purity | ≥ 95% (NMR) | |
| CAS Number | 1431618-70-0 | |

Experimental Protocols

General Protocol for Protein Biotinylation using a Maleimide-Reactive Biotin-PEG Reagent

This protocol provides a general guideline for labeling proteins containing free thiol groups with a maleimide-functionalized biotin-PEG reagent, which is analogous to the reactivity of the thiol on **Biotin-PEG3-SH** with a maleimide-functionalized protein.

Materials:

- Protein to be labeled (containing free sulfhydryl groups)
- Biotin-PEGn-Maleimide
- Reaction Buffer: 10-100 mM phosphate, Tris, or HEPES buffer, pH 6.5-7.5
- Anhydrous DMSO or DMF to dissolve the biotin reagent
- (Optional) TCEP (Tris(2-carboxyethyl)phosphine) for reducing disulfide bonds
- Purification column (e.g., Sephadex G-25) or ultrafiltration device
- Sodium azide and BSA for storage

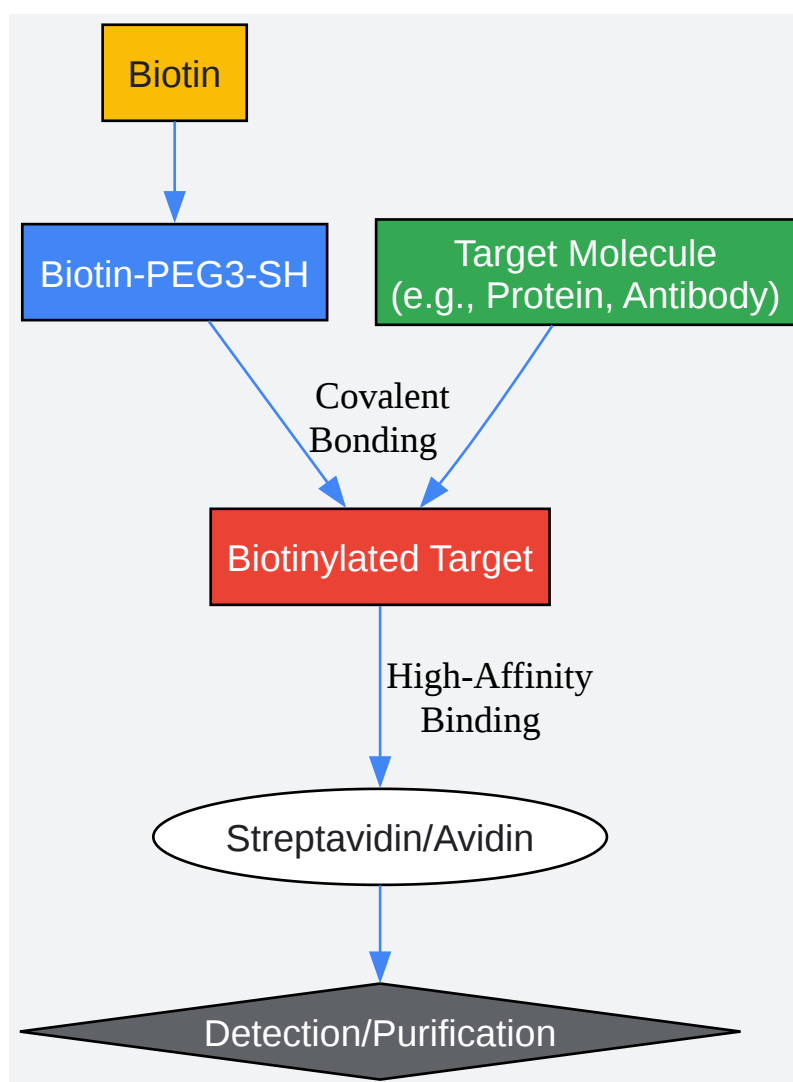
Procedure:

- Prepare the Protein Solution: Dissolve the protein in the reaction buffer at a concentration of 50-100 μ M (e.g., 7.5-15 mg/mL for IgG).
- (Optional) Reduction of Disulfide Bonds: To increase the number of available thiol groups, disulfide bonds within the protein can be reduced. Add a 10-fold molar excess of TCEP to the protein solution and incubate for approximately 30 minutes at room temperature. It is recommended to perform this and the subsequent labeling step in an inert gas atmosphere (e.g., nitrogen or argon) to prevent the re-formation of disulfide bonds.
- Prepare the Biotin-PEGn-Maleimide Stock Solution: Immediately before use, dissolve the Biotin-PEGn-Maleimide in anhydrous DMSO or DMF. The concentration will depend on the desired molar excess for the labeling reaction.
- Labeling Reaction: Add a 10- to 20-fold molar excess of the dissolved Biotin-PEGn-Maleimide to the protein solution. The optimal molar ratio may need to be determined empirically. Incubate the reaction for 2 hours at room temperature or overnight at 4°C.
- Purification of the Biotinylated Protein: Remove the excess, unreacted biotin reagent by gel filtration (e.g., using a Sephadex column) or by dialysis/ultrafiltration.

- Determine the Degree of Labeling: The extent of biotin incorporation can be estimated using methods such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay.
- Storage: Add a stabilizing agent like BSA and a preservative like sodium azide to the purified biotinylated protein solution and store at 4°C or -20°C.

Visualizations

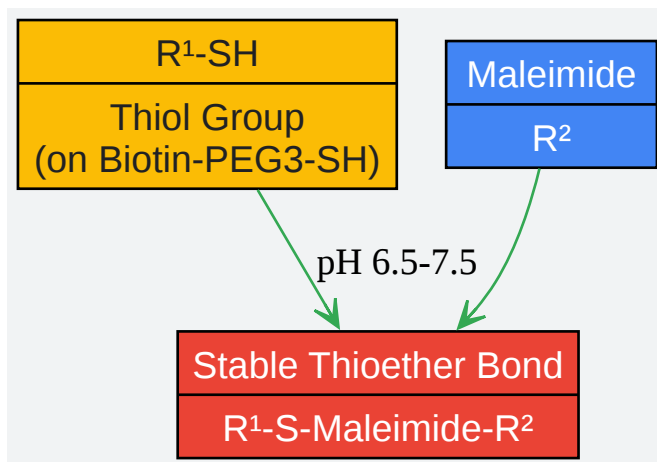
Biotin-Streptavidin Interaction Workflow



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Caption: Workflow of **Biotin-PEG3-SH** mediated labeling and detection.

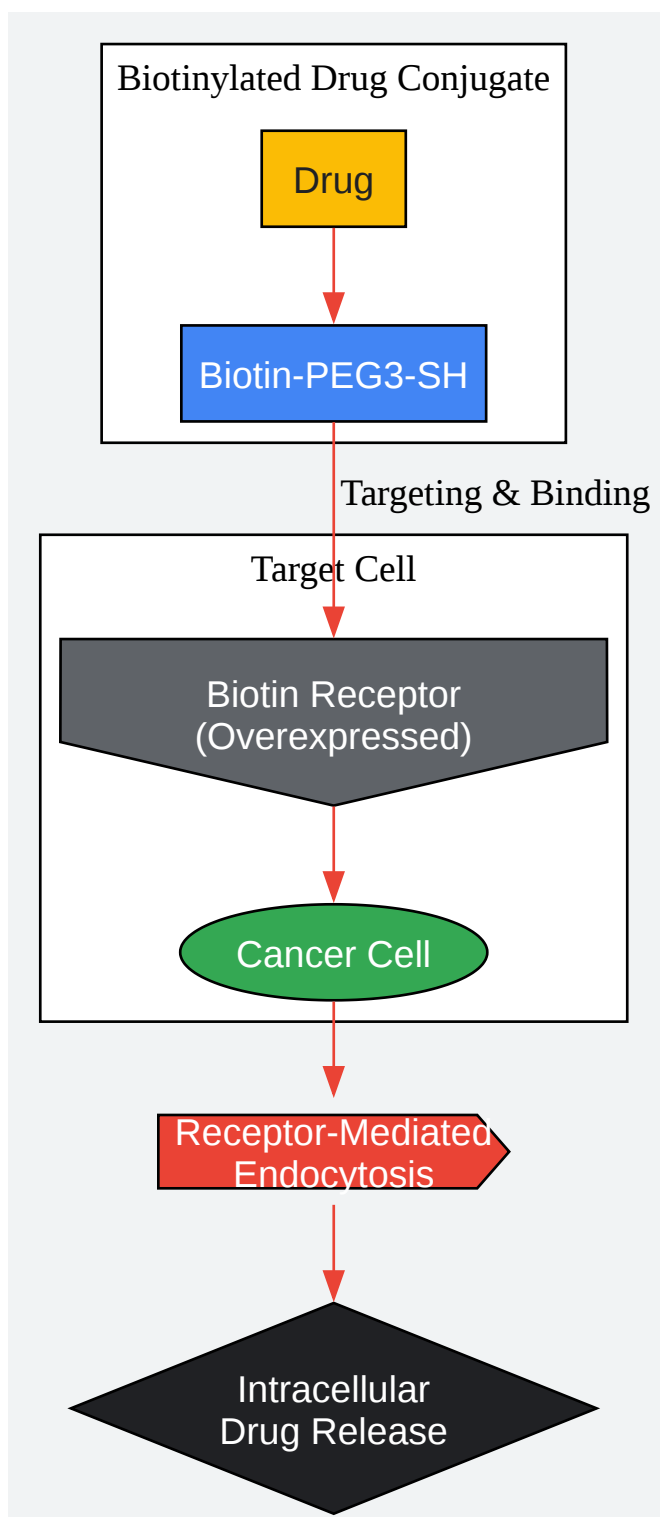
Thiol-Maleimide Conjugation Chemistry



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Caption: Reaction scheme for thiol-maleimide conjugation.

Targeted Drug Delivery Concept



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Caption: Biotin-mediated targeted drug delivery to cancer cells.

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